

Personal protective equipment for handling 2-Chloro-4-methylpyridine-3-carbonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-methylpyridine-3-carbonitrile

Cat. No.: B1355596

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Essential Safety and Handling Guide for 2-Chloro-4-methylpyridine-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-4-methylpyridine-3-carbonitrile** (CAS No. 65169-38-2). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Summary of Chemical Safety Data

Property	Value
Chemical Name	2-Chloro-4-methylpyridine-3-carbonitrile
CAS Number	65169-38-2
Molecular Formula	C ₇ H ₅ ClN ₂
Molecular Weight	152.58 g/mol
Appearance	Solid (usually white to off-white)[1]
Boiling Point	286.365 °C at 760 mmHg[2]
Flash Point	126.989 °C[2]
Solubility	Low solubility in water. Soluble in some common organic solvents like dichloromethane and chloroform.[1]
Signal Word	Warning[3]
Hazard Statements	Harmful if swallowed (H302).[3] Causes skin irritation (H315).[3] Causes serious eye irritation (H319).[3] May cause respiratory irritation (H335).[3]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **2-Chloro-4-methylpyridine-3-carbonitrile** in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[5][6]

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.[5]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or when there is a risk of splashing, consider additional protective clothing.[5]
- Respiratory Protection: If working outside of a fume hood or if dust/vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.[4]

3. Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, or vapors.[3][7]
- Avoid contact with skin and eyes.[7]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[7]
- Wash hands thoroughly after handling.[7]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep away from heat, sparks, and open flames.[6]
- The material is light-sensitive and should be stored accordingly.[2]

Disposal Plan

1. Waste Collection:

- Collect all waste containing **2-Chloro-4-methylpyridine-3-carbonitrile** in a designated, properly labeled, and sealed container.
- This includes any contaminated PPE, absorbent materials from spills, and empty containers.

2. Disposal Method:

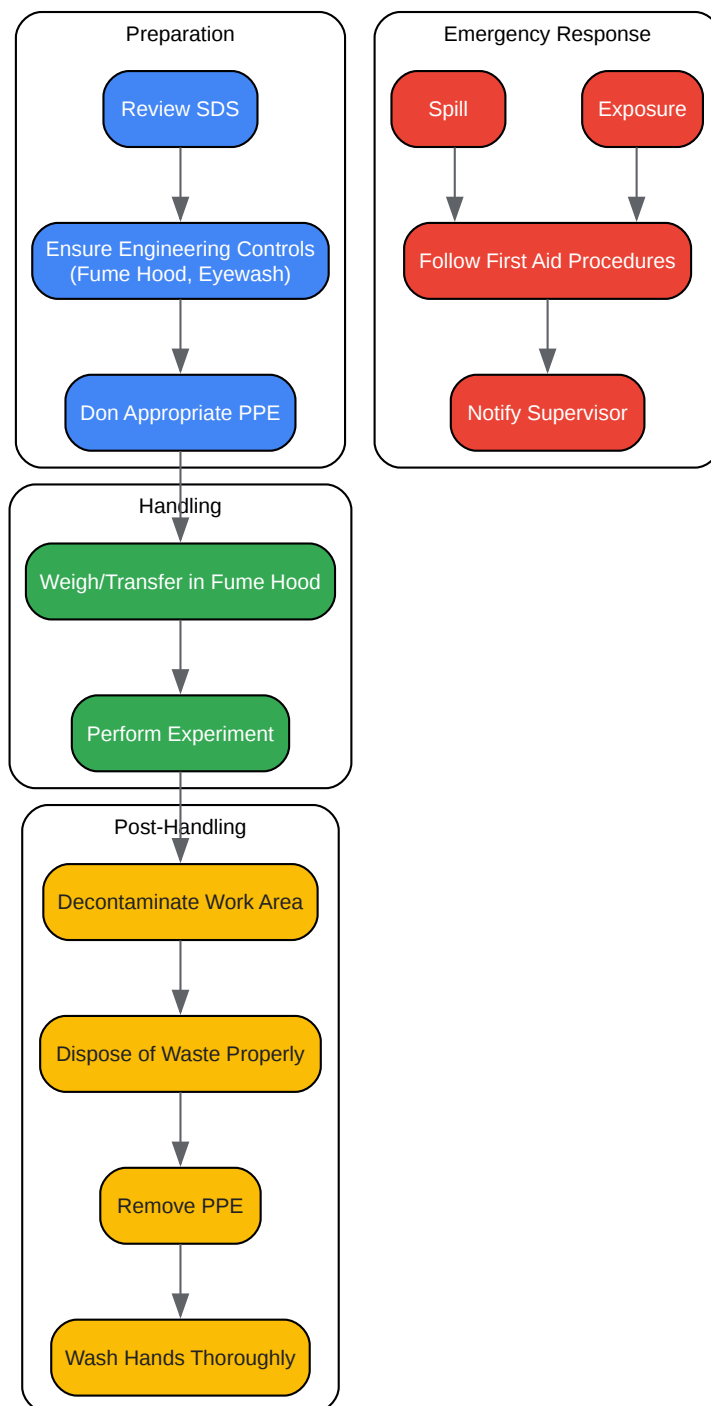
- Dispose of the chemical waste through a licensed and approved waste disposal company.[\[3\]](#)
[\[4\]](#)[\[7\]](#)
- Do not dispose of it down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, get medical advice/attention.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[3\]](#)

Safe Handling Workflow

Safe Handling Workflow for 2-Chloro-4-methylpyridine-3-carbonitrile

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Chloro-4-methylpyridine-3-carbonitrile**.

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